

# An In-depth Technical Guide to 3'-Methylacetanilide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3'-Methylacetanilide

Cat. No.: B1675878

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## Abstract

This technical guide provides a comprehensive overview of **3'-Methylacetanilide**, a substituted aromatic amide. It details the compound's nomenclature, including a wide array of synonyms and alternative names. Key physicochemical properties are systematically presented in tabular format for easy reference and comparison. This guide outlines a detailed experimental protocol for the synthesis of **3'-Methylacetanilide** via the acetylation of m-toluidine, accompanied by a purification procedure using recrystallization. Furthermore, it includes a diagrammatic representation of the synthetic workflow and a generalized metabolic pathway for acetanilide derivatives, offering insights into its potential biological transformation. This document is intended to be a valuable resource for professionals in research, and drug development, providing essential information for the handling, synthesis, and potential investigation of **3'-Methylacetanilide**.

## Nomenclature and Identification

**3'-Methylacetanilide** is systematically known as N-(3-methylphenyl)acetamide. It is also recognized by a variety of other names and identifiers in chemical literature and databases. A comprehensive list of these is provided below.

Table 1: Synonyms and Alternative Names for **3'-Methylacetanilide**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Type	Name/Identifier
IUPAC Name	N-(3-methylphenyl)acetamide
Common Synonyms	3-Acetamidotoluene
m-Acetotoluidide	
m-Acetotoluide	
N-Acetyl-m-toluidine	
m-Methylacetanilide	
1-Acetamido-3-methylbenzene	
N-m-Tolylacetamide	
meta-Acetotoluidide	
Systematic Synonyms	Acetamide, N-(3-methylphenyl)-
N-Acetyl-3-methylaniline	
Aceto-m-aminotoluene	
m-Tolylacetamide	
CAS Registry Number	537-92-8
EC Number	208-678-1
UNII	KY86R0888B

## Physicochemical Properties

The physical and chemical characteristics of **3'-Methylacetanilide** are crucial for its handling, application, and analysis. The following table summarizes its key quantitative properties.

Table 2: Physicochemical Properties of **3'-Methylacetanilide**

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO	[4]
Molecular Weight	149.19 g/mol	[4]
Appearance	White crystalline solid	[3]
Melting Point	65-67 °C	[3]
Boiling Point	303 °C	[3]
Water Solubility	Sparingly soluble	[2]
Solubility in other solvents	Freely soluble in alcohol	[2]
Vapor Pressure	16 mm Hg at 163 °C	[3]
InChI	InChI=1S/C9H11NO/c1-7-4-3-5-9(6-7)10-8(2)11/h3-6H,1-2H3,(H,10,11)	[4]
InChIKey	ALMHSDYCFQZQD-UHFFFAOYSA-N	[4]
SMILES	<chem>CC1=CC(=CC=C1)NC(=O)C</chem>	[4]

## Experimental Protocols

### Synthesis of 3'-Methylacetanilide from m-Toluidine

This protocol details the acetylation of m-toluidine using acetic anhydride to yield **3'-Methylacetanilide**.[\[1\]](#)[\[7\]](#)[\[8\]](#)

Materials:

- m-Toluidine
- Acetic anhydride
- Concentrated Hydrochloric Acid (HCl)
- Sodium acetate

- Water
- Ice
- Round-bottom flask
- Beaker
- Magnetic stirrer and stir bar
- Graduated cylinders
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- In a round-bottom flask, dissolve m-toluidine in water and a stoichiometric amount of concentrated hydrochloric acid to form the hydrochloride salt of the amine. This is done to increase its solubility in the aqueous reaction medium.
- In a separate beaker, prepare a solution of sodium acetate in water.
- To the solution of m-toluidine hydrochloride, add acetic anhydride with continuous stirring.
- Immediately following the addition of acetic anhydride, add the sodium acetate solution to the reaction mixture. The sodium acetate acts as a base to neutralize the hydrochloric acid and catalyze the reaction.
- Vigorous stirring should be maintained. The precipitation of **3'-Methylacetanilide** as a white solid should be observed.
- Cool the reaction mixture in an ice bath to ensure complete precipitation of the product.
- Collect the solid product by vacuum filtration using a Buchner funnel.

- Wash the collected crystals with cold water to remove any unreacted starting materials and soluble byproducts.
- Allow the product to air-dry on the filter paper or in a desiccator.

## Purification by Recrystallization

The crude **3'-Methylacetanilide** can be purified by recrystallization from a suitable solvent, such as aqueous ethanol.

Materials:

- Crude **3'-Methylacetanilide**
- Ethanol
- Water
- Erlenmeyer flasks
- Hot plate
- Buchner funnel and filter paper
- Vacuum flask

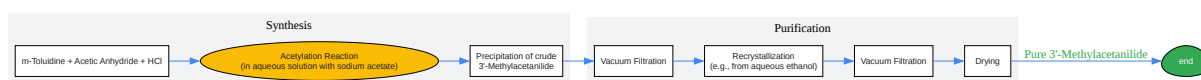
Procedure:

- Transfer the crude **3'-Methylacetanilide** to an Erlenmeyer flask.
- Add a minimal amount of a solvent mixture (e.g., ethanol/water) and gently heat the mixture on a hot plate with stirring until the solid completely dissolves.
- If the solution is colored, a small amount of activated charcoal can be added to adsorb the colored impurities. The solution should then be hot filtered to remove the charcoal.
- Allow the hot, clear solution to cool slowly to room temperature. As the solution cools, the solubility of **3'-Methylacetanilide** will decrease, leading to the formation of pure crystals.

- To maximize the yield, the flask can be placed in an ice bath once it has reached room temperature.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold recrystallization solvent.
- Dry the purified crystals.

## Visualizations

### Experimental Workflow for Synthesis

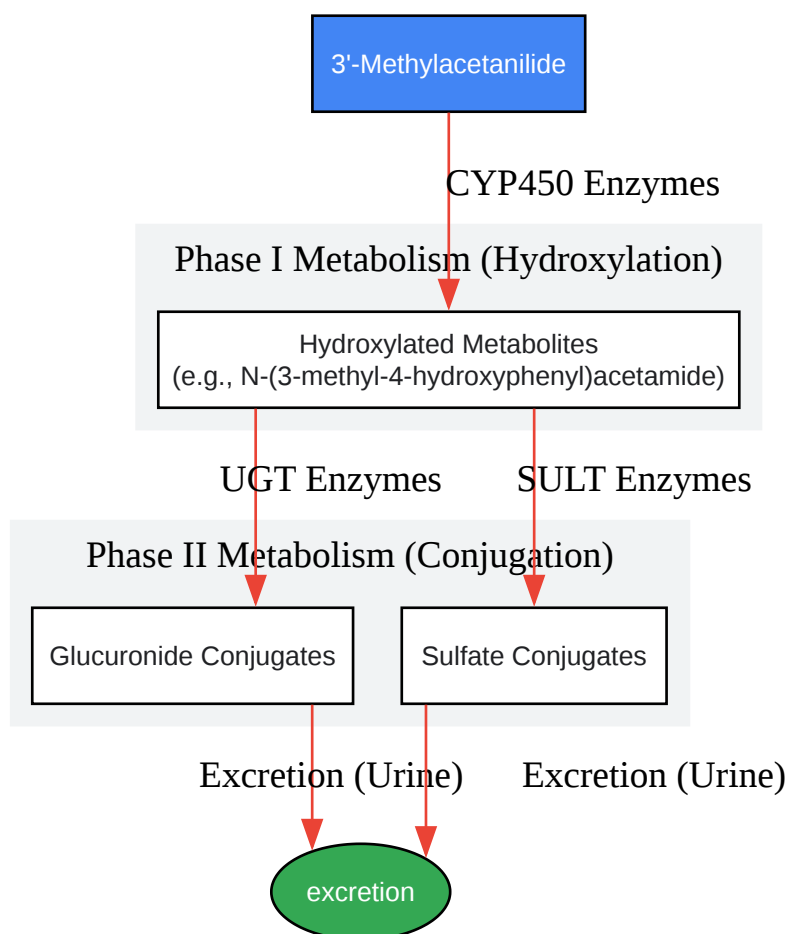


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Caption: Workflow for the synthesis and purification of **3'-Methylacetanilide**.

## Generalized Metabolic Pathway

The metabolic fate of **3'-Methylacetanilide** has not been extensively studied. However, based on the known metabolism of acetanilide, a generalized pathway can be proposed. The primary metabolic transformations are expected to occur in the liver and involve hydroxylation and subsequent conjugation reactions.[9]



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Caption: Generalized metabolic pathway for acetanilide derivatives.

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